

Personal protective equipment for handling Farnesylacetone

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Compound of Interest

Compound Name: **Farnesylacetone**

Cat. No.: **B048025**

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Essential Safety and Handling Guide for Farnesylacetone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Farnesylacetone** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

I. Farnesylacetone: Key Safety Information

Farnesylacetone is a combustible liquid with a pleasant odor.^[1] While it is not classified as a highly hazardous substance, proper handling is essential to minimize risks.^{[1][2]}

Physical and Chemical Properties

Property	Value
CAS Number	762-29-8 [1] [2] [3] [4]
Molecular Formula	C18H30O [2] [4]
Molecular Weight	262.43 g/mol [2] [3]
Appearance	Colorless to pale yellow liquid [1] [5]
Flash Point	110 °C (230 °F) [1] [3]
Boiling Point	147-148 °C @ 0.50 mm Hg [6]
Storage Class	10 - Combustible liquids [3]

II. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Farnesylacetone** to prevent skin and eye contact.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves. [7]	Provides good resistance to solvents, oils, and some acids and bases. [7] Check for rips or punctures before use. [7] For extended contact, consider thicker, reusable nitrile gloves. [7]
Eye Protection	Safety glasses with side shields or safety goggles.	Protects against splashes.
Skin and Body	Standard laboratory coat.	Prevents contamination of personal clothing.
Respiratory	Not required under normal use with adequate ventilation.	In case of inadequate ventilation or large spills, use a NIOSH-approved respirator with an organic vapor (OV) cartridge (black label). [8] [9] [10] [11]

III. Operational Plan: Step-by-Step Handling Procedure

Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.
- Assemble all necessary equipment and reagents.
- Don the required PPE: lab coat, safety glasses/goggles, and nitrile gloves.

Handling:

- Dispense **Farnesylacetone** carefully to avoid splashing.
- Keep the container tightly closed when not in use.

- Avoid contact with skin, eyes, and clothing.

Post-Handling:

- Wipe down the work area with an appropriate solvent.
- Remove gloves using a technique that avoids skin contamination and dispose of them in the designated hazardous waste container.
- Wash hands thoroughly with soap and water.

IV. Spill Cleanup Protocol

In the event of a **Farnesylacetone** spill, follow these steps:

- Alert Personnel: Immediately alert others in the vicinity.
- Assess the Spill: For small spills (less than 500 mL) that you are trained to handle, proceed with cleanup. For large spills, evacuate the area and contact emergency personnel.
- Ensure Safety:
 - Remove all ignition sources.
 - Ensure adequate ventilation.
- Contain and Absorb:
 - Use non-flammable absorbent materials like spill pads or inert absorbent powder to cover the spill.^{[6][12]} Do not use paper towels, as they are combustible.^[6]
 - Work from the outside of the spill inwards to prevent spreading.
- Collect Waste:
 - Once the liquid is fully absorbed, use non-sparking tools (e.g., a plastic scoop) to collect the absorbent material.
 - Place the material into a heavy-duty plastic bag or a sealable container.^{[6][13]}

- Decontaminate:
 - Clean the spill area with soap and water.[\[6\]](#)
- Dispose:
 - Seal and label the waste container as "Hazardous Waste: **Farnesylacetone**" and dispose of it according to the disposal plan.[\[13\]](#)

V. Disposal Plan

Farnesylacetone and any materials contaminated with it must be disposed of as hazardous waste.

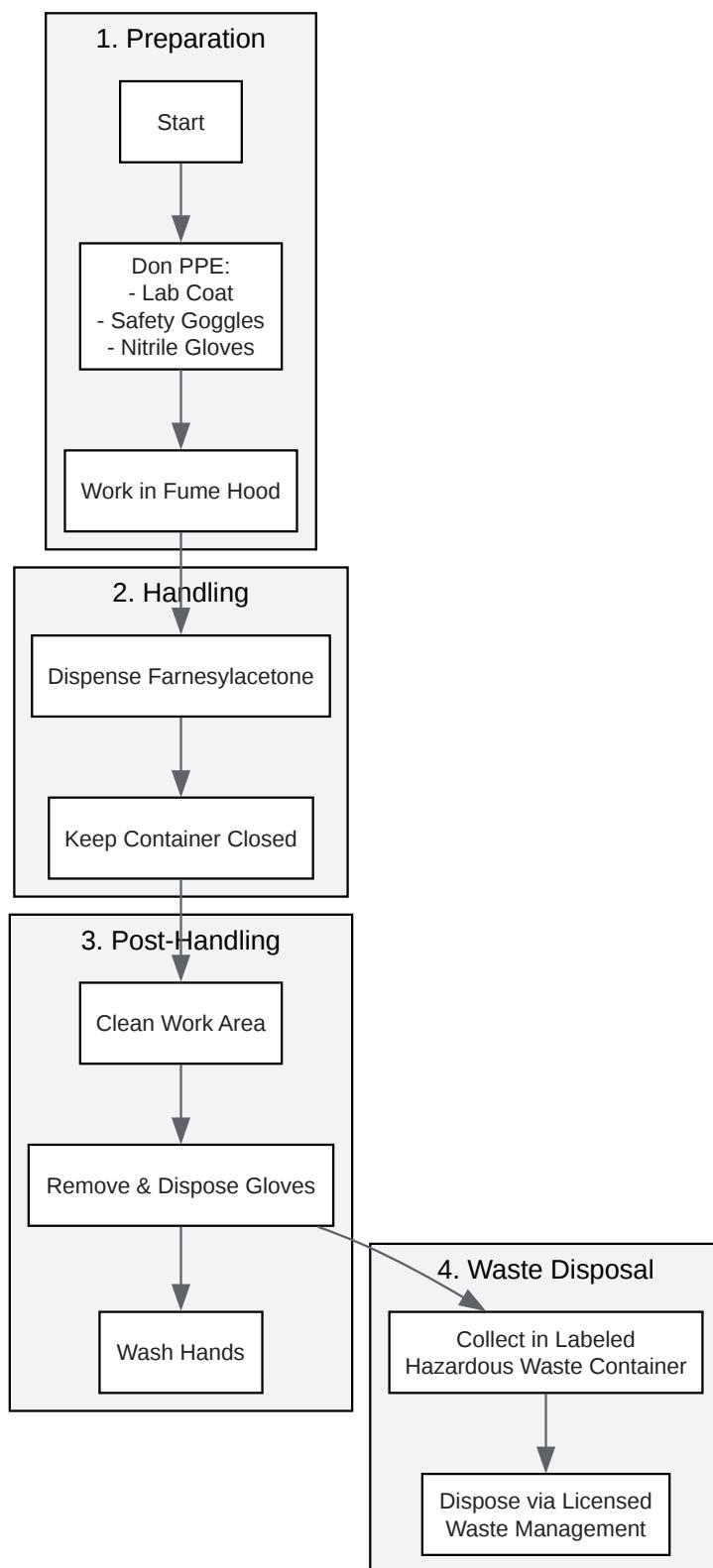
Waste Collection:

- Collect all **Farnesylacetone** waste (liquid and contaminated solids) in a designated, compatible, and properly sealed container.
- The container must be clearly labeled as "Hazardous Waste" with the full chemical name "**Farnesylacetone**".
- Store the waste container in a designated satellite accumulation area, away from incompatible materials like strong oxidizing agents.[\[14\]](#)

Disposal Procedure:

- Do not dispose of **Farnesylacetone** down the drain or in regular trash.[\[15\]](#)
- Arrange for pickup and disposal through a licensed hazardous waste management company. [\[16\]](#)[\[17\]](#)
- Ensure all local, state, and federal regulations for hazardous waste disposal are followed.[\[16\]](#)

Workflow for Safe Handling of Farnesylacetone



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Caption: Workflow for the safe handling of **Farnesylacetone**.

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